

Application Notes and Protocols: IC261

Solubility and Stability in Laboratory Solvents

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Compound of Interest

Compound Name: IC261

Cat. No.: B1681162

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Introduction

IC261 is a potent and selective, ATP-competitive inhibitor of Casein Kinase 1 delta (CK1 δ) and Casein Kinase 1 epsilon (CK1 ϵ).^[1] It is a valuable tool for studying the roles of these kinases in various cellular processes, including cell cycle regulation, circadian rhythms, and Wnt signaling. Accurate preparation of **IC261** solutions is critical for obtaining reliable and reproducible experimental results. This document provides detailed information on the solubility and stability of **IC261** in common laboratory solvents, along with protocols for its handling and storage.

Data Presentation: Solubility of IC261

IC261 exhibits high solubility in dimethyl sulfoxide (DMSO) and is poorly soluble in aqueous solutions and ethanol. The following table summarizes the solubility data for **IC261**.

Solvent	Concentration	Remarks	Source
DMSO	≥ 100 mg/mL (321.20 mM)	Hygroscopic DMSO can impact solubility; use freshly opened solvent.	[1]
DMSO	≥ 31.1 mg/mL	[2]	
DMSO	100 mg/mL	[3]	
DMSO	Soluble to 100 mM	[4]	
DMSO	62 mg/mL (199.14 mM)	Use of fresh DMSO is recommended as moisture can reduce solubility.	[5]
Water	Insoluble	[5]	
Ethanol	Insoluble	[2][5]	

Stability and Storage

Proper storage of **IC261**, both in solid form and in solution, is crucial to maintain its integrity and activity.

- Solid Form: Store at -20°C.[3][4]
- DMSO Stock Solutions: Following reconstitution in DMSO, it is recommended to aliquot the solution into single-use volumes, purge with an inert gas, and store at -20°C. Under these conditions, stock solutions are reported to be stable for up to 6 months.[6] For optimal results, it is advisable to avoid repeated freeze-thaw cycles.

Experimental Protocols

Protocol 1: Preparation of a 10 mM **IC261** Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **IC261** in DMSO.

Materials:

- **IC261** (Molecular Weight: 311.33 g/mol)
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated pipettes and sterile tips
- Vortex mixer

Procedure:

- **Equilibrate Reagents:** Allow the vial of solid **IC261** and the DMSO to warm to room temperature before opening to prevent condensation of moisture.
- **Weigh IC261:** Accurately weigh a desired amount of **IC261** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.11 mg of **IC261**.
- **Dissolve in DMSO:** Add the appropriate volume of fresh, anhydrous DMSO to the **IC261** powder. For 3.11 mg of **IC261**, add 1 mL of DMSO.
- **Ensure Complete Dissolution:** Vortex the solution thoroughly until all the solid has completely dissolved. Gentle warming in a water bath (not exceeding 37°C) can be used to aid dissolution if necessary.
- **Aliquot and Store:** Dispense the stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes. This minimizes the number of freeze-thaw cycles for the entire stock.
- **Storage:** Store the aliquots at -20°C. For long-term storage, purging the vials with an inert gas like argon or nitrogen before sealing is recommended.

Protocol 2: Assessment of IC261 Solubility (Qualitative)

This protocol provides a general method for qualitatively assessing the solubility of **IC261** in a new solvent.

Materials:

- **IC261**
- Test solvent (e.g., ethanol, PBS)
- Small, clear glass vials or microcentrifuge tubes
- Vortex mixer
- Microscope (optional)

Procedure:

- **Add IC261:** Place a small, known amount of **IC261** (e.g., 1 mg) into a clear vial.
- **Incremental Solvent Addition:** Add a small volume of the test solvent (e.g., 100 μ L) to the vial.
- **Mix and Observe:** Vortex the mixture vigorously for 1-2 minutes.
- **Visual Inspection:** Visually inspect the solution against a light source for any undissolved particles. A clear solution indicates that the compound is soluble at that concentration. If particles are present, the compound is not fully dissolved.
- **Microscopic Examination (Optional):** If it is difficult to determine solubility by eye, a small drop of the suspension can be examined under a microscope for the presence of solid crystals.
- **Increase Solvent Volume:** If the compound did not dissolve, incrementally add more solvent and repeat steps 3-5 until the compound dissolves completely or it becomes apparent that it is insoluble.

Visualizations

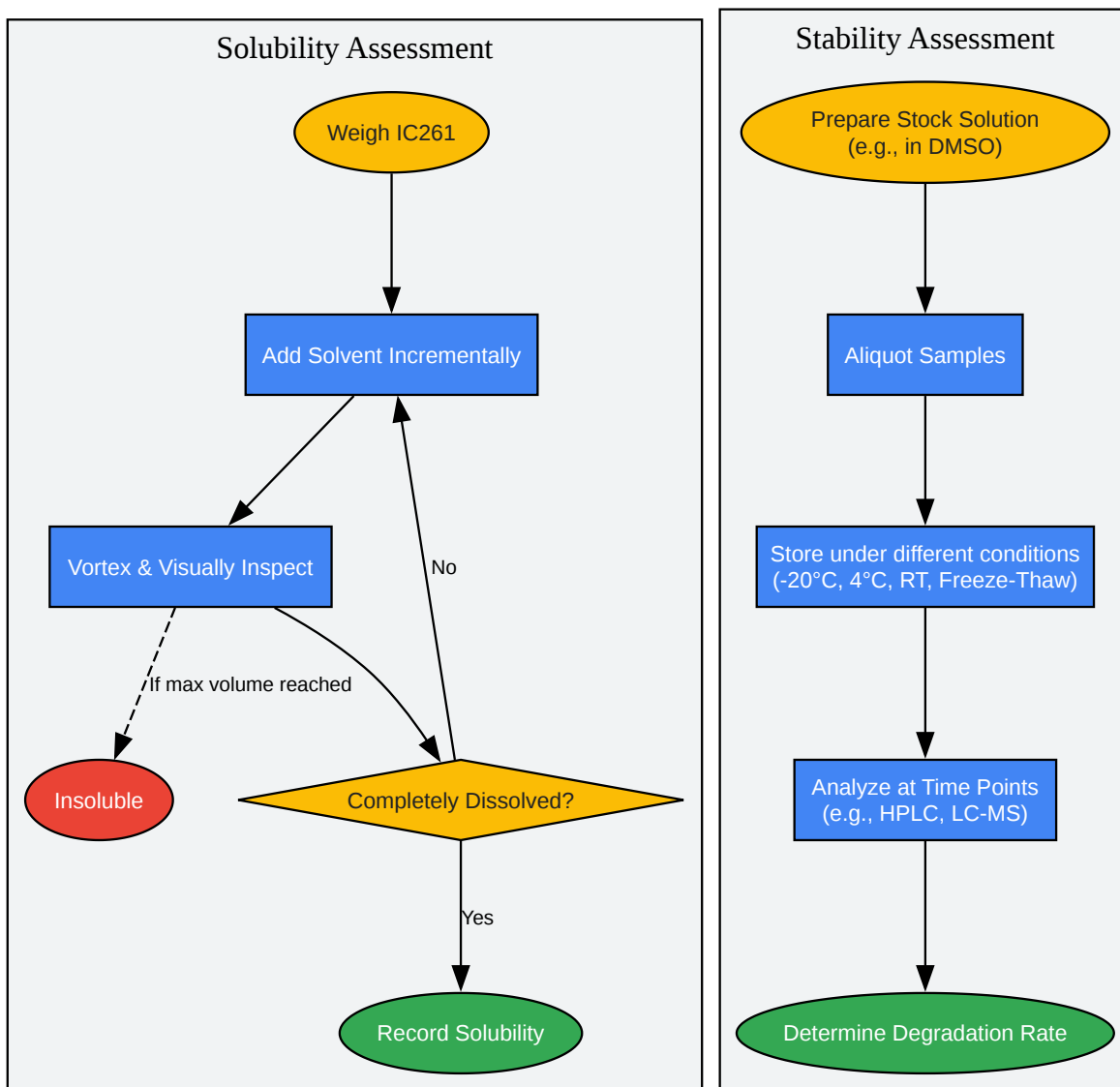
IC261 Signaling Pathway



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Caption: **IC261** inhibits CK1δ/ε, impacting p53-mediated cell cycle arrest.

Experimental Workflow: Solubility and Stability Testing



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Caption: Workflow for determining the solubility and stability of **IC261**.

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- To cite this document: BenchChem. [Application Notes and Protocols: IC261 Solubility and Stability in Laboratory Solvents]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1681162#ic261-solubility-and-stability-in-different-laboratory-solvents]

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